

# Physical and chemical properties of Thiothiamine.

Author: BenchChem Technical Support Team. Date: December 2025



## **Thiothiamine: A Comprehensive Technical Guide**

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Thiothiamine**, a structural analog and impurity of thiamine (Vitamin B1), presents a unique profile of chemical and biological properties. This document provides an in-depth technical overview of **Thiothiamine**, consolidating its known physical and chemical characteristics, outlining experimental methodologies for its synthesis and analysis, and exploring its potential mechanisms of action. The information is intended to serve as a foundational resource for researchers in medicinal chemistry, pharmacology, and drug development.

### **Physical and Chemical Properties**

**Thiothiamine**, with the CAS number 299-35-4, is a thiamine derivative characterized by the substitution of a sulfur atom for a carbon in the thiazole ring.[1] This structural modification influences its physicochemical properties and biological activity.

## **Quantitative Data Summary**

The key physical and chemical properties of **Thiothiamine** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
IUPAC Name	3-[(4-amino-2-methylpyrimidin- 5-yl)methyl]-5-(2- hydroxyethyl)-4-methyl-1,3- thiazole-2-thione	[1][2]
CAS Number	299-35-4	[1][2][3]
Molecular Formula	C12H16N4OS2	[1][2][3]
Molecular Weight	296.4 g/mol	[1][2]
Melting Point	238-239 °C	[4][5]
Boiling Point (Predicted)	509.6 ± 60.0 °C	[5]
Density (Predicted)	1.42 ± 0.1 g/cm <sup>3</sup>	[5]
pKa (Predicted)	14.72 ± 0.10	[5]
Appearance	Pale Beige to Light Brown Solid	[4][5]
Solubility	DMSO (Slightly), Methanol (Very Slightly, Heated)	[4][5]
Storage	Refrigerator	[4][5]

# **Experimental Protocols**Synthesis of Thiothiamine

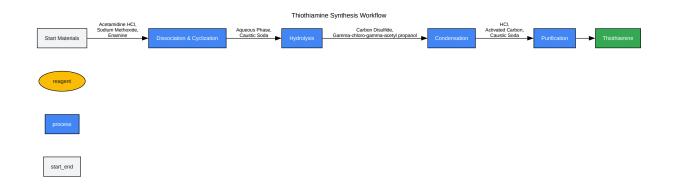
A chemical synthesis method for **Thiothiamine** has been described, which involves a multistep process.[1][3] The general workflow is outlined below. A patented synthesis process provides a more detailed, though still general, overview of the required steps.[3]

Protocol Outline based on Patent CN104140420A:[3]

 Preparation of Reactants: Acetamidine hydrochloride is dissociated using liquid sodium methoxide.



- Cyclization: The resulting solution is reacted with alpha-(o-chloroaniline)ylmethenyl-betaformylaminopropionitrile (enamine), followed by methanol recovery to facilitate a cyclization reaction.
- Hydrolysis and Reaction: An aqueous phase is added, and the mixture is distilled.
  Subsequently, a caustic soda solution is added for hydrolysis. This is followed by the addition of water and carbon disulfide.
- Condensation: Gamma-chloro-gamma-acetyl propanol is added to the reaction mixture to undergo condensation, resulting in crude **Thiothiamine**.
- Purification: The crude product is dissolved in hydrochloric acid, decolorized with activated carbon, and then filtered. The filtrate is neutralized with a caustic soda solution to precipitate the solid.
- Final Product: The precipitated solid is filtered and dried to yield the finished **Thiothiamine**.



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#### Thiothiamine Synthesis Workflow

## **Analytical Methods**

High-Performance Liquid Chromatography (HPLC): While specific HPLC methods for **Thiothiamine** are not extensively detailed in the literature, methods for thiamine and its derivatives can be adapted. A reverse-phase HPLC method is commonly used for the analysis of thiamine and its phosphate esters.[6][7] The separation can be achieved on a C18 column with a mobile phase consisting of a buffer (e.g., phosphate buffer) and an organic modifier



(e.g., acetonitrile).[8] Detection is typically performed using fluorescence after post-column derivatization to form the highly fluorescent thiochrome.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR spectral data for **Thiothiamine** are available in public databases such as PubChem, which can be used for structural confirmation.[2]

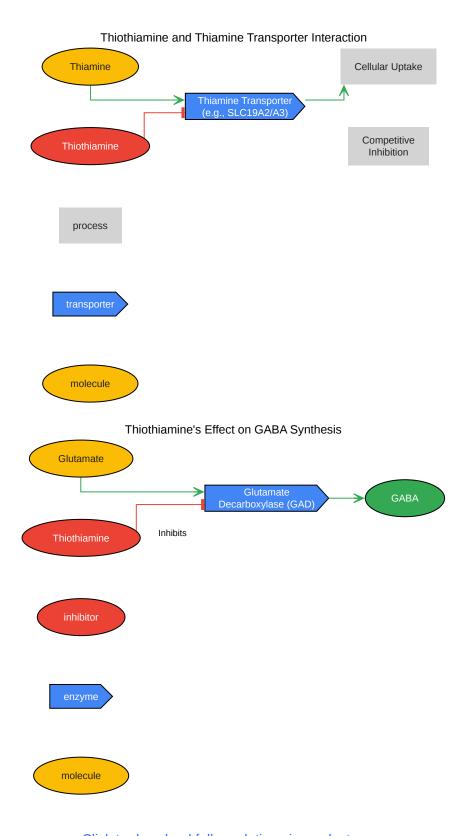
### **Mechanism of Action and Biological Activity**

**Thiothiamine**'s structural similarity to thiamine is central to its biological effects.[1] It is thought to interact with thiamine-dependent pathways, potentially acting as a competitive inhibitor for thiamine transporters and enzymes that utilize thiamine as a cofactor.[1]

#### **Interaction with Thiamine Transporters**

Thiamine is taken up by cells via specific transporters, such as SLC19A2 and SLC19A3.[9][10] Due to its structural similarity, **Thiothiamine** may compete with thiamine for binding to these transporters, thereby potentially affecting intracellular thiamine levels.





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